

how does Denatonium Chloride compare to Denatonium Benzoate

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Compound Focus: Denatonium Chloride

CAS No.: 1674-99-3

Cat. No.: S580827

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Chemical Profile and Key Differences

Denatonium is a quaternary ammonium cation, and its different forms are created by pairing it with various anions, such as benzoate or saccharinate [1]. Denatonium benzoate is known as the bitterest compound, with a bitterness threshold of 0.05 ppm, while the saccharinate salt has a threshold of 0.01 ppm [1].

The core difference lies in the anion. One source notes that denatonium benzoate is commercially produced through a salt exchange reaction, where **denatonium chloride** is reacted with sodium benzoate [2] [3]. This suggests that the chloride form may be a precursor in the synthesis of the benzoate salt.

Summary of Available Data on Denatonium Benzoate

The table below summarizes key technical data for denatonium benzoate found in the search results.

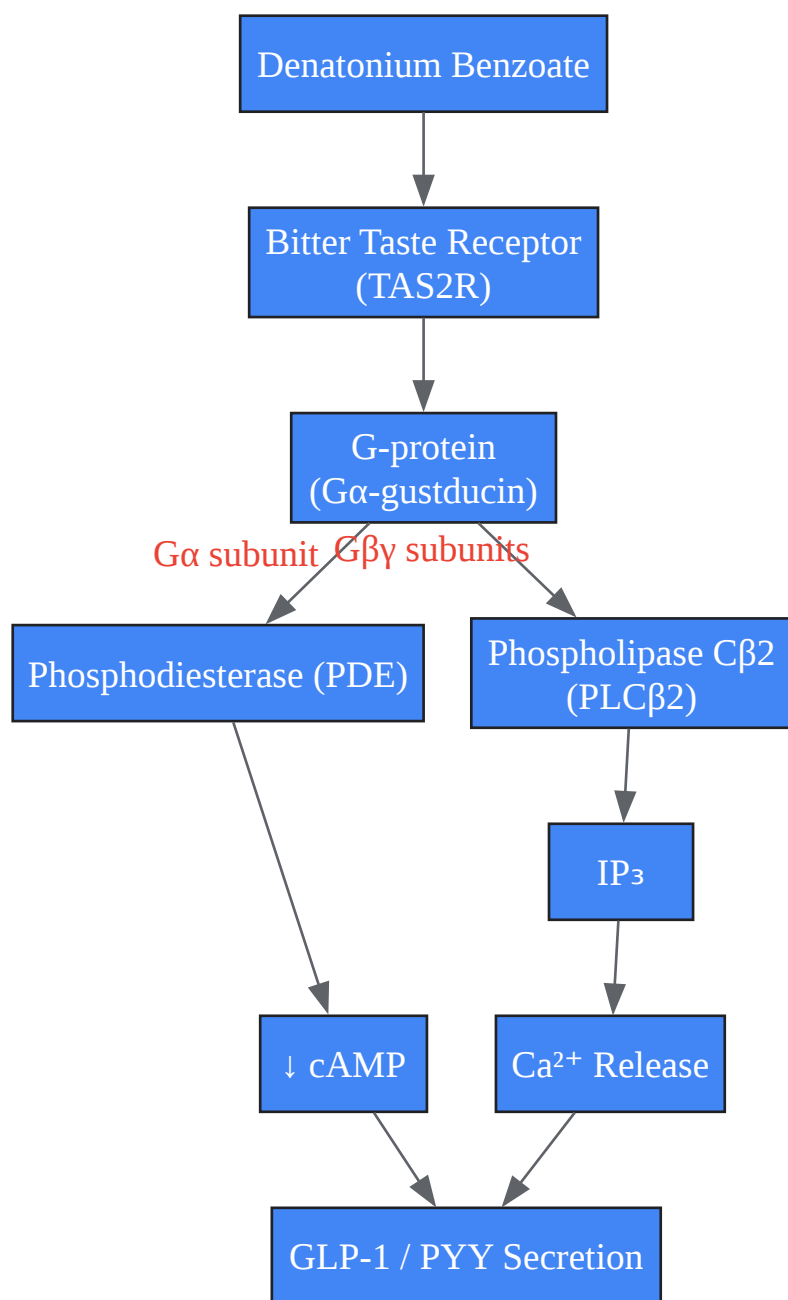
Property	Details
IUPAC Name	Benzyl diethyl ((2,6-xylylcarbamoyl)methyl) ammonium benzoate [3]
CAS RN	3734-33-6 [3]

Property	Details
Molecular Formula	C ₂₈ H ₃₄ N ₂ O ₃ [1] [3]
Molar Mass	446.59 - 446.581 g/mol [1] [3]
Physical Form	White, crystalline, odorless solid [1]
Melting Point	163 - 170 °C [1] [3]
Water Solubility	42,400 mg/L at 20 °C [3]
Bitterness Threshold	0.05 ppm [1]

Insights into Biological Activity

Research indicates that denatonium benzoate functions by activating **bitter taste receptors (TAS2Rs)**, which are G-protein coupled receptors found not only on the tongue but also in other tissues, such as enteroendocrine cells and the respiratory epithelium [4] [5].

The following diagram illustrates the general signaling pathway triggered by denatonium benzoate in enteroendocrine cells, leading to hormone secretion:



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Signaling pathway of denatonium benzoate in enteroendocrine cells.

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References

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